

# 4-Amino-5-chloro-2,6-dimethylpyrimidine: A Technical Overview

**Author:** BenchChem Technical Support Team. **Date:** January 2026

## Compound of Interest

**Compound Name:** 4-Amino-5-chloro-2,6-dimethylpyrimidine

**Cat. No.:** B1269130

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For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive technical guide on the chemical properties, synthesis, and potential applications of **4-Amino-5-chloro-2,6-dimethylpyrimidine**. This pyrimidine derivative serves as a crucial intermediate in the development of pharmaceuticals and agrochemicals.<sup>[1]</sup> Its structural features make it a valuable building block for creating bioactive compounds that can target specific biological pathways.<sup>[1]</sup>

## Core Chemical Properties

**4-Amino-5-chloro-2,6-dimethylpyrimidine** is a crystalline solid.<sup>[2]</sup> It is structurally similar to nucleobases, which suggests the potential for forming hydrogen bonds.<sup>[3]</sup> The compound is characterized by its high melting point and poor solubility in water.<sup>[3]</sup>

Table 1: Physicochemical Properties of **4-Amino-5-chloro-2,6-dimethylpyrimidine**

Property	Value	Source
IUPAC Name	5-chloro-2,6-dimethylpyrimidin-4-amine	[4]
CAS Number	2858-20-0	[3][4]
Molecular Formula	C <sub>6</sub> H <sub>8</sub> ClN <sub>3</sub>	[3][4]
Molecular Weight	157.6 g/mol	[3][4]
Melting Point	164.0 °C	[3]
Boiling Point	257.1 °C	[3]
SMILES	CC1=C(C(=NC(=N1)C)N)Cl	[3]
Solubility	Not soluble in water	[3]

## Spectral Data

Spectroscopic data is crucial for the identification and characterization of **4-Amino-5-chloro-2,6-dimethylpyrimidine**. Available data includes Mass Spectrometry and <sup>13</sup>C NMR.[4]

Table 2: Spectral Data Summary

Technique	Data Highlights	Source
Mass Spectrometry	Major peaks observed at m/z 157 and 117.	[4]
<sup>13</sup> C NMR	Spectrum available from Wiley-VCH GmbH.	[4]
<sup>1</sup> H NMR	Spectrum available from Sigma-Aldrich Co. LLC.	[4]

## Experimental Protocols

### Synthesis of Crystalline Material

A documented method for producing single crystals of this compound involves its interaction with carboxylic acids.

- Objective: To prepare and characterize cocrystals of **4-amino-5-chloro-2,6-dimethylpyrimidine**.
- Methodology:
  - A hot DMF (Dimethylformamide) solution of **4-amino-5-chloro-2,6-dimethylpyrimidine** (39 mg) is prepared.[5]
  - A hot DMF solution of a carboxylic acid (e.g., thiophene-2,5-dicarboxylic acid, 43 mg) is prepared separately.[5]
  - The two solutions are mixed and warmed for 30 minutes over a water bath.[5]
  - The mixture is then cooled slowly to room temperature.[5]
  - Colorless, plate-like crystals are allowed to form over several days.[5]
- Characterization: The resulting crystals can be characterized by single-crystal X-ray diffraction to determine their structure.[2] This technique has confirmed the protonation of the pyrimidine ring at the N1 position in the presence of acids.[5]

## Applications in Research and Development

**4-Amino-5-chloro-2,6-dimethylpyrimidine** is a versatile building block in medicinal chemistry and agricultural science.[1] Its unique structure is leveraged to create novel compounds with enhanced biological activity.[1]

## Pharmaceutical Intermediate

This compound is a key intermediate in the synthesis of new pharmaceutical agents.[1] It has been proposed as a potential candidate for developing treatments for bacterial infections, including tuberculosis.[3] Its ability to be structurally modified allows researchers to design compounds that target specific biological pathways, aiming to improve therapeutic results.[1]

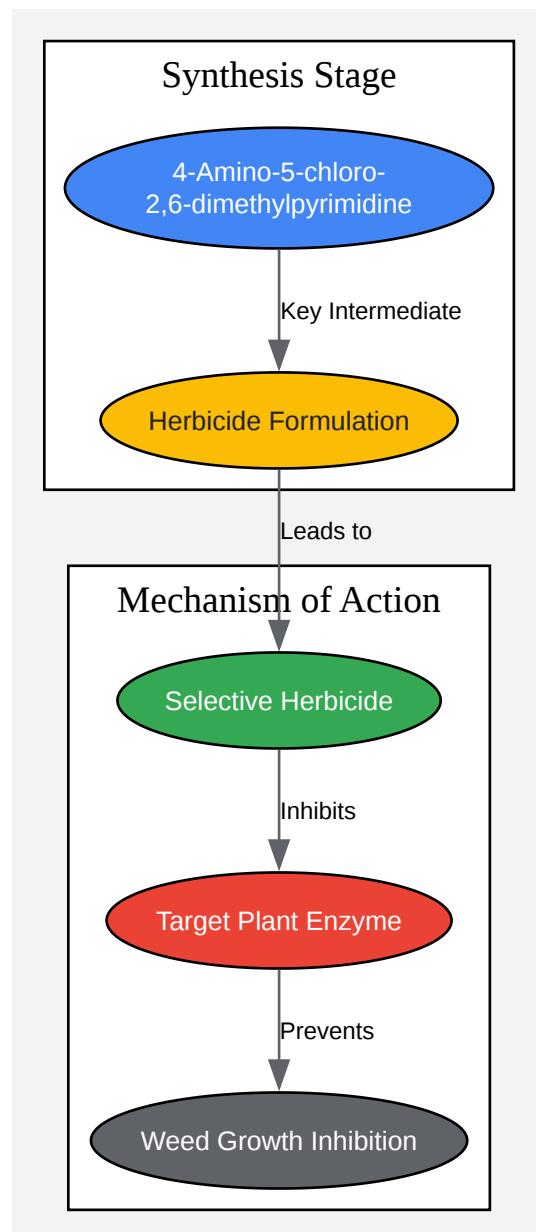


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Caption: Workflow for Pharmaceutical Development.

## Agrochemical Synthesis

In agriculture, this pyrimidine derivative is used in the formulation of selective herbicides.<sup>[1]</sup> Its mechanism of action involves the inhibition of specific enzymes in plants, which makes it a valuable tool for weed management without harming crops.<sup>[1]</sup>



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Caption: Application in Agrochemical Synthesis.

## Safety and Handling

**4-Amino-5-chloro-2,6-dimethylpyrimidine** is classified with the following hazard statements: H315 (Causes skin irritation), H319 (Causes serious eye irritation), and H335 (May cause respiratory irritation).[3] Appropriate personal protective equipment, including gloves and eye protection, should be used when handling this chemical.[4] It should be stored in a well-ventilated place between 10°C and 25°C with the container kept tightly closed.[3]

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Address: 3281 E Guasti Rd  
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Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)